Using L-Threonine 13C4 as an internal standard for LC-MS/MS

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Compound of Interest

Compound Name:	*L-THREONINE (13C4)*
Cat. No.:	*B1579996*

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Application Note: High-Precision Quantitation of L-Threonine in Biological Matrices using L-Threonine

and HILIC-LC-MS/MS

Abstract

This application note details a robust, high-throughput protocol for the quantification of L-Threonine in complex biological matrices (plasma, cell culture supernatant) using L-Threonine

as a stable isotope-labeled internal standard (SIL-IS). Unlike traditional deuterated standards, the

isotopologue eliminates chromatographic isotope effects, ensuring perfect co-elution with the analyte and superior correction for matrix-induced ion suppression. We present a validated Hydrophilic Interaction Liquid Chromatography (HILIC) method coupled with Triple Quadrupole Mass Spectrometry (LC-MS/MS) that achieves baseline separation of L-Threonine from its isobaric interference, L-Allo-Threonine, without the need for derivatization.

Introduction

The Analytical Challenge

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L-Threonine is an essential amino acid and a critical biomarker in metabolic flux analysis, insulin resistance studies, and cancer metabolism. However, its quantification by LC-MS/MS presents two specific challenges:

- Isobaric Interference: L-Threonine (

  Da) is isobaric with L-Allo-Threonine and Homoserine. These compounds share the same precursor ion (

) and often similar fragmentation patterns, necessitating chromatographic resolution.
- Matrix Effects: In biological fluids, phospholipids and salts often co-elute with polar amino acids, causing significant ion suppression or enhancement.

Why L-Threonine ?

While deuterated standards (e.g., Threonine-

) are common, they frequently exhibit the "deuterium isotope effect," where the labeled standard elutes slightly earlier than the native analyte in reverse-phase and HILIC separations. This separation means the IS does not experience the exact same matrix environment as the analyte at the moment of ionization, compromising data quality.

L-Threonine

(Universal Carbon-13 labeled) offers:

- Identical Retention Time:

  atoms do not alter the hydrophobicity or pKa significantly, ensuring perfect co-elution.
- Mass Shift (+4 Da): Provides a clean mass spectral window (

) free from natural isotopic overlap (M+4 abundance of native Threonine is negligible).

Technical Specifications

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Property	L-Threonine (Native)	L-Threonine (Internal Standard)
Formula		
Molecular Weight	g/mol	g/mol
Precursor Ion (Q1)		
Solubility	Water (mg/mL)	Water (mg/mL)
Storage	Room Temp (Dry)	Room Temp (Dry, desiccated)

Experimental Protocol

Materials & Reagents

- Analyte: L-Threonine Standard (Sigma-Aldrich/Merck).
- Internal Standard: L-Threonine (Cambridge Isotope Laboratories or equivalent).
- Solvents: LC-MS grade Acetonitrile (ACN), Water, Ammonium Formate, Formic Acid.[1]
- Column: Agilent InfinityLab Poroshell 120 HILIC-Z (mm, m) or Restek Raptor Polar X.

Solution Preparation

A. Internal Standard Stock (1 mg/mL)

- Weigh mg of L-Threonine

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into a

mL Eppendorf tube.

- Dissolve in

  mL of

  ACN:Water (

  Formic Acid).

- Vortex for 1 minute. Store at

  C.[2]

B. Working Internal Standard (WIS) Solution

- Dilute the Stock

  in ACN to achieve a concentration of

  g/mL.

- Note: High organic content in the WIS helps precipitate proteins during sample prep.

Sample Preparation (Protein Precipitation)

This method avoids derivatization, reducing prep time and reagent cost.

- Aliquot: Transfer

  L of plasma/cell media to a centrifuge tube.

- Precipitate: Add

  L of WIS Solution (Cold Acetonitrile containing L-Threonine

).

- Vortex: Mix vigorously for 30 seconds.

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- Centrifuge: Spin at

  for 10 minutes at

  C.
- Transfer: Move

  L of the supernatant to an LC vial with a glass insert.
- Inject: Inject

  L into the LC-MS/MS.

LC-MS/MS Methodology

Chromatographic Conditions (HILIC)

HILIC is essential for retaining polar amino acids and separating isomers.

- Mobile Phase A:

  mM Ammonium Formate in Water, pH

  (adjusted with Formic Acid).
- Mobile Phase B: Acetonitrile with

  Formic Acid.[3]
- Flow Rate:

  mL/min.
- Column Temp:

  C.

Gradient Profile:

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Time (min)	% Mobile Phase B	Event
0.0	**90%**	**Initial Conditions**
2.0	90%	Isocratic Hold (Equilibration)
8.0	50%	Elution Gradient
8.1	40%	Column Wash
10.0	40%	End Wash
10.1	90%	Re-equilibration

| 13.0 | 90% | End Run |

Mass Spectrometry Parameters (MRM)

Operate in Positive Electrospray Ionization (ESI+) mode.

MRM Transitions: | Compound | Precursor (

) | Product (

) | Collision Energy (V) | Type | | :--- | :--- | :--- | :--- | :--- | | L-Threonine |

|

| 15 | Quantifier | | L-Threonine |

|

| 10 | Qualifier | | L-Threonine

|

|

| 15 | IS Quantifier | | L-Threonine

|

|

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| 10 | IS Qualifier |[3][4][5][6]

- Mechanistic Note: The transition

  corresponds to the loss of

  (

  Da). For the

  standard, this loss involves the

  -labeled carbonyl, resulting in a loss of

  (

  Da). Thus,

  .

Workflow Visualization

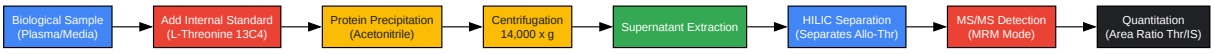

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Figure 1: End-to-end workflow for L-Threonine quantitation using stable isotope dilution.

Validation & Quality Control

Linearity and Range

Construct a calibration curve from

M to

M.

- Plot: Peak Area Ratio (Analyte/IS) vs. Concentration.
- Acceptance:

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. Weighting factor

is recommended to improve accuracy at the lower limit of quantitation (LLOQ).

Matrix Effect Calculation

The use of L-Threonine

allows for the calculation of the Internal Standard Normalized Matrix Effect (IS-nME).

- Interpretation: A value close to

  indicates no matrix effect. If the value is

  (suppression), the IS corrects for it only if it co-elutes perfectly. This confirms the superiority of

  over Deuterium.

Separation of Isomers

Ensure that L-Allo-Threonine is chromatographically resolved. In the HILIC method described, L-Threonine typically elutes at

min, while Allo-Threonine elutes at

min.

- QC Check: Inject a mixed standard of Threonine and Allo-Threonine during method development to verify resolution (

).

Troubleshooting Guide

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Issue	Probable Cause	Corrective Action
Peak Tailing	pH mismatch or column overload.	Ensure Mobile Phase A is pH . Reduce injection volume to L.
Low Sensitivity	Ion suppression.	Check retention time; ensure Threonine elutes away from the solvent front (void volume).
Non-Linearity	Saturation of detector.	Dilute samples or use a less abundant isotope transition ( ) for high concentrations.
RT Shift	Mobile phase evaporation.	Freshly prepare organic mobile phase daily; HILIC is sensitive to water content in ACN.

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